

# Proper Disposal of 3-Acetylbiphenyl: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 3-Acetylbiphenyl

Cat. No.: B1295732

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This document provides essential safety and logistical information for the proper disposal of **3-Acetylbiphenyl** (CAS No. 3112-01-4), a compound used in various research and development applications. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. This guide is intended for researchers, scientists, and drug development professionals.

## I. Chemical and Physical Properties Overview

A thorough understanding of the chemical and physical properties of **3-Acetylbiphenyl** is the first step in ensuring its safe handling and disposal.

Property	Value
CAS Number	3112-01-4
Molecular Formula	C14H12O
Molecular Weight	196.24 g/mol
Appearance	Solid
Boiling Point	137-138°C/1 Torr
Melting Point	36°C
Storage Class	11 - Combustible Solids

## II. Hazard Identification and Personal Protective Equipment (PPE)

**3-Acetylbiphenyl** is classified as an irritant.<sup>[1]</sup> All handling and disposal procedures must be conducted with appropriate personal protective equipment to minimize exposure risk.

Required PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Eye Protection: Safety glasses with side shields or goggles.
- Skin and Body Protection: A lab coat or other protective clothing.

## III. Step-by-Step Disposal Procedure

The proper disposal of **3-Acetylbiphenyl**, as with any laboratory chemical, must be carried out in a manner that is safe, environmentally responsible, and compliant with all applicable local, state, and federal regulations.

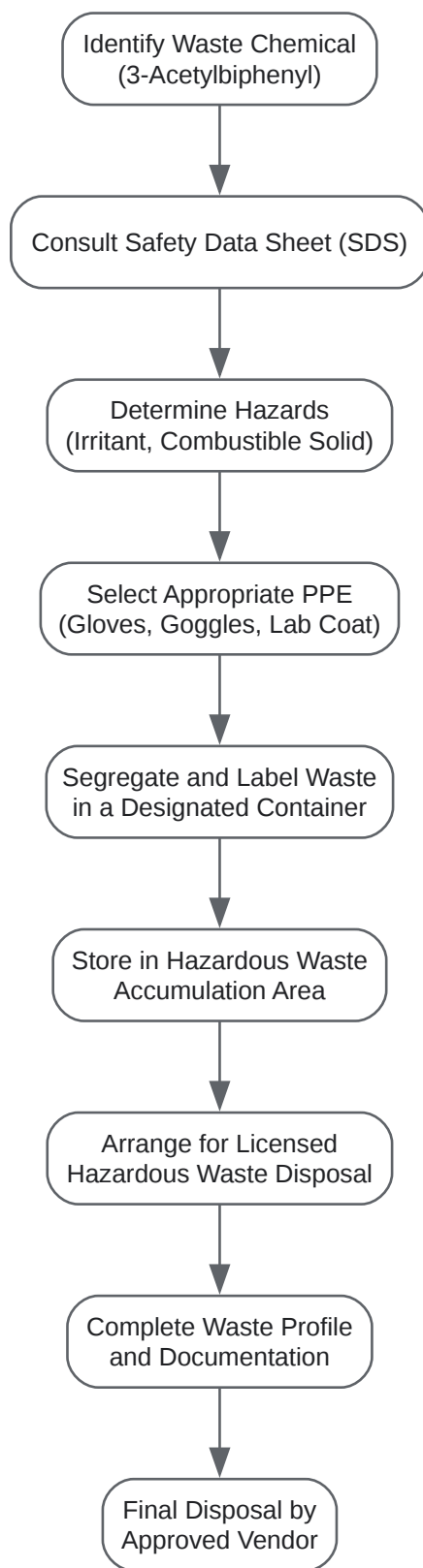
- Waste Identification and Segregation:
  - Unused or waste **3-Acetylbiphenyl** should be clearly labeled as "Hazardous Waste" and include the chemical name.

- Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Containerization:
  - Collect waste **3-Acetylbiphenyl** in a designated, compatible, and properly sealed container. The container should be in good condition and not leak.
  - Ensure the container is clearly labeled with the chemical name and associated hazards.
- Storage:
  - Store the waste container in a designated hazardous waste accumulation area.
  - This area should be well-ventilated, secure, and away from incompatible materials.
- Disposal Vendor:
  - Arrange for pickup and disposal by a licensed hazardous waste disposal company. Your institution's EHS department will have established procedures and approved vendors for this purpose.
  - Provide the vendor with a complete and accurate waste profile, including the Safety Data Sheet (SDS) for **3-Acetylbiphenyl**.
- Spill and Emergency Procedures:
  - In the event of a spill, evacuate the immediate area if necessary.
  - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
  - Collect the absorbed material into a designated hazardous waste container.
  - Clean the spill area thoroughly.
  - Report the spill to your EHS department.

- In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do, and continue rinsing.[\[1\]](#)

## IV. Experimental Workflow for Chemical Waste Disposal

The following diagram illustrates the general workflow for the disposal of a laboratory chemical such as **3-Acetylbiphenyl**.



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Figure 1. A flowchart outlining the key steps for the proper disposal of laboratory chemical waste.

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## References

- 1. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
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